

Analytical Strategies for the Detection and Quantification of 4-Hydroxychlorpropham

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Compound of Interest

Compound Name: 4-Hydroxychlorpropham

CAS No.: 28705-96-6

Cat. No.: B1199407

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Abstract

This document provides a comprehensive guide to the analytical methodologies for the detection and quantification of **4-Hydroxychlorpropham**, the primary metabolite of the herbicide and plant growth regulator, Chlorpropham. As regulatory bodies increasingly focus on the complete residue profile of agrochemicals, robust analytical methods for metabolites are essential for food safety, environmental monitoring, and toxicological research. This guide details protocols for High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS), offering the precision and sensitivity required for confirmatory analysis. Additionally, the principles of a potential high-throughput screening method, the competitive Enzyme-Linked Immunosorbent Assay (ELISA), are discussed. The protocols are presented with detailed, step-by-step instructions, supported by explanations of the scientific rationale behind key steps, instrumentation parameters, and data interpretation guidelines.

Introduction: The Significance of 4-Hydroxychlorpropham

Chlorpropham (isopropyl N-(3-chlorophenyl)carbamate) is widely used as a post-emergence herbicide and a sprout inhibitor for stored potatoes. Upon ingestion or environmental degradation, chlorpropham is metabolized in plants, animals, and microorganisms. The primary metabolic pathway involves aromatic hydroxylation to form **4-Hydroxychlorpropham**.^[1] In animal metabolism, this metabolite is often conjugated with sulfate or glucuronic acid, forming water-soluble derivatives such as **4-hydroxychlorpropham-O-sulfonic acid**, which are then excreted.^{[2][3]}

Regulatory agencies, including the U.S. Environmental Protection Agency (EPA), have identified these metabolites as important residues for monitoring in animal commodities.^{[3][4]} Therefore, sensitive and specific analytical methods are required to detect not only the parent compound but also its key metabolites like **4-Hydroxychlorpropham** and its conjugates to ensure comprehensive risk assessment and compliance with maximum residue limits (MRLs).

Analyte Profile: 4-Hydroxychlorpropham

A clear understanding of the analyte's chemical properties is fundamental to developing effective analytical methods.

Property	Value
Chemical Name	Isopropyl N-(3-chloro-4-hydroxyphenyl)carbamate
Molecular Formula	C ₁₀ H ₁₂ ClNO ₃
Molecular Weight	229.66 g/mol
CAS Number	28705-96-6
Structure	[5]

The presence of a hydroxyl group on the phenyl ring makes the molecule more polar than its parent compound and susceptible to conjugation. This polarity influences the choice of extraction solvents and chromatographic conditions.

Chromatographic Method I: HPLC-MS/MS

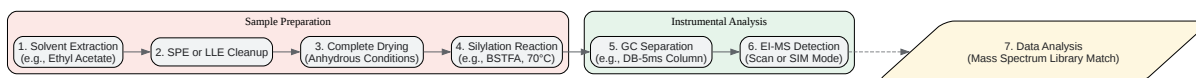
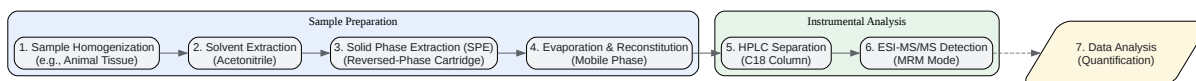
High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (HPLC-MS/MS) is the premier technique for the analysis of **4-Hydroxychlorpropham** and its conjugates. Its high sensitivity and selectivity allow for direct detection in complex matrices with minimal sample cleanup. The ability to use electrospray ionization (ESI) in negative mode is particularly effective for phenolic and sulfonic acid compounds.[6]

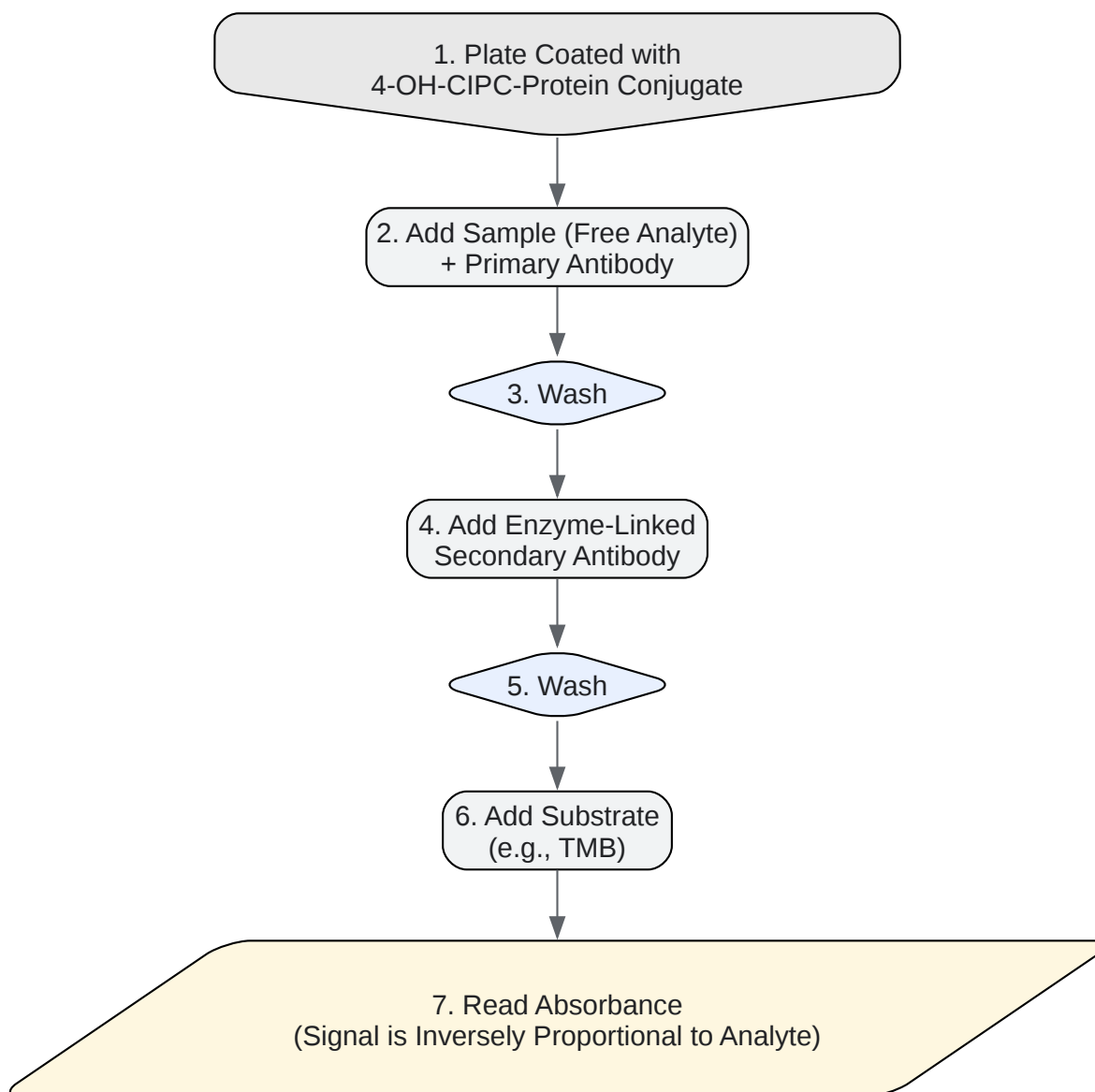
Principle of HPLC-MS/MS

The method involves a liquid chromatographic separation followed by mass spectrometric detection.

- **Separation (HPLC):** The sample extract is injected into an HPLC system, where **4-Hydroxychlorpropham** is separated from other matrix components on a reversed-phase column based on its polarity.
- **Ionization (ESI):** The column eluent is sprayed into the mass spectrometer's source, where the analyte is ionized, typically forming a deprotonated molecule $[M-H]^-$ in negative ion mode.
- **Detection (MS/MS):** The precursor ion ($[M-H]^-$) is selected in the first quadrupole (Q1), fragmented in the collision cell (Q2), and the resulting product ions are detected in the third quadrupole (Q3). This process, known as Multiple Reaction Monitoring (MRM), provides exceptional specificity.

Experimental Workflow: HPLC-MS/MS





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